

# Multiresidue Method for Dicarboximide Fungicides, Including Chlozolinatate, in Food Matrices

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## Compound of Interest

Compound Name: Chlozolinatate

Cat. No.: B3416503

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## Application Note and Protocol

This document provides a detailed application note and a comprehensive protocol for the simultaneous determination of dicarboximide fungicide residues, including **chlozolinatate**, in various food matrices. The method utilizes the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique followed by analysis using either Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This methodology is intended for researchers, scientists, and professionals in drug development and food safety analysis.

## Introduction

Dicarboximide fungicides, such as **chlozolinatate**, iprodione, procymidone, and vinclozolin, are extensively used in agriculture to protect crops from fungal diseases.<sup>[1]</sup> Their widespread application necessitates robust and sensitive analytical methods to monitor their residues in food products to ensure consumer safety and compliance with regulatory limits. This application note describes a validated multiresidue method that offers high throughput and excellent performance characteristics for the analysis of these compounds.

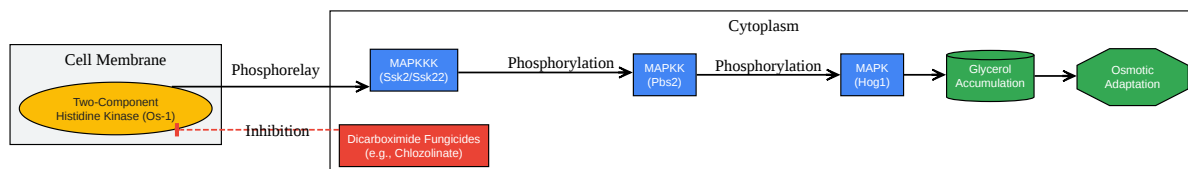
The QuEChERS method has become the standard for pesticide residue analysis in food due to its simplicity, speed, and minimal solvent consumption.<sup>[2][3]</sup> It involves a simple liquid-liquid extraction with acetonitrile followed by a dispersive solid-phase extraction (dSPE) cleanup step

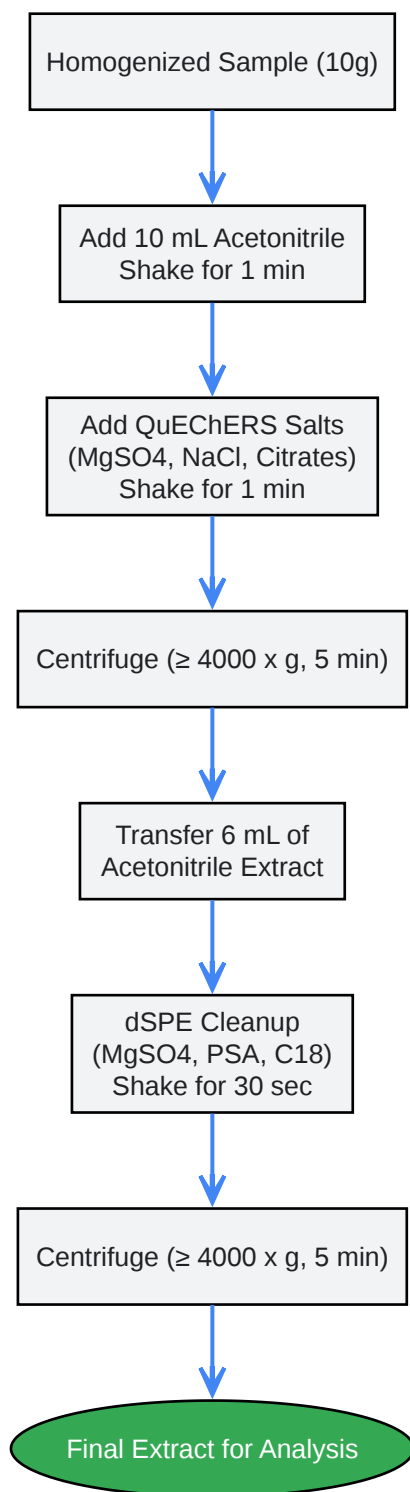
to remove matrix interferences.[2] Subsequent analysis by GC-MS/MS or LC-MS/MS provides the high selectivity and sensitivity required for trace-level quantification.

## Mechanism of Action: Interference with Osmotic Stress Signaling

Dicarboximide fungicides exert their antifungal effect by disrupting the osmotic stress signaling pathway in fungi, specifically the High Osmolarity Glycerol (HOG) pathway.[4] This pathway is crucial for fungi to adapt to changes in environmental osmolarity. The primary molecular target of dicarboximide fungicides is believed to be a two-component histidine kinase, which acts as an osmosensor in the fungal cell membrane.[5][6]

By inhibiting this histidine kinase, the fungicides disrupt the downstream phosphorylation cascade of the HOG MAP kinase pathway. This ultimately prevents the accumulation of intracellular glycerol, which is essential for the fungus to counteract high osmotic pressure. The inability to regulate osmotic balance leads to cell damage and inhibition of fungal growth.





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- To cite this document: BenchChem. [Multiresidue Method for Dicarboximide Fungicides, Including Chlozolate, in Food Matrices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3416503#multiresidue-method-for-dicarboximide-fungicides-including-chlozolate]

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